

Proper Disposal of 5-Methyldecane: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: 5-Methyldecane

Cat. No.: B1670057

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This document provides essential guidance on the safe and compliant disposal of **5-Methyldecane**, a flammable liquid hydrocarbon. Adherence to these procedures is critical for ensuring personnel safety and environmental protection within research, scientific, and drug development settings.

Immediate Safety and Hazard Information

5-Methyldecane is classified as a flammable liquid and presents a significant aspiration hazard.^[1] Repeated exposure may lead to skin dryness or cracking. It is crucial to prevent this substance from entering drains or surface water, as it is very toxic to aquatic organisms.^[1]

Key Hazards:

- **Flammable Liquid:** Vapors may form explosive mixtures with air and can travel to an ignition source and flash back.^[1]
- **Aspiration Toxicity:** May be fatal if swallowed and enters airways.^[1]
- **Skin Irritation:** Prolonged or repeated contact can cause defatting of the skin, leading to irritation and dermatitis.

In case of a spill, immediately remove all sources of ignition, use spark-proof tools, and ensure adequate ventilation.^[1] Absorb the spill with an inert material and place it in a suitable, closed

container for disposal.[1]

Quantitative Safety Data

A summary of key quantitative data for **5-Methyldecane** is provided in the table below for easy reference.

Property	Value	Source
Flash Point	48.8°C (119.8°F)	LookChem
Boiling Point	186.1°C at 760 mmHg	LookChem
Density	0.742 g/cm ³	LookChem
Molecular Formula	C ₁₁ H ₂₄	PubChem[2]
Molecular Weight	156.31 g/mol	PubChem[2]

Personal Protective Equipment (PPE)

When handling **5-Methyldecane**, wearing appropriate personal protective equipment is mandatory. This includes:

- Eye and Face Protection: Wear safety glasses with side-shields or chemical goggles.
- Hand Protection: Use chemically resistant gloves (e.g., nitrile rubber).
- Skin and Body Protection: Wear a lab coat, and if there is a risk of splashing, use chemical-resistant aprons and boots.
- Respiratory Protection: In case of inadequate ventilation, use a NIOSH-approved respirator with an organic vapor cartridge.

Step-by-Step Disposal Protocol

The disposal of **5-Methyldecane** must be handled as hazardous waste. The following protocol outlines the required steps:

- Segregation and Collection:

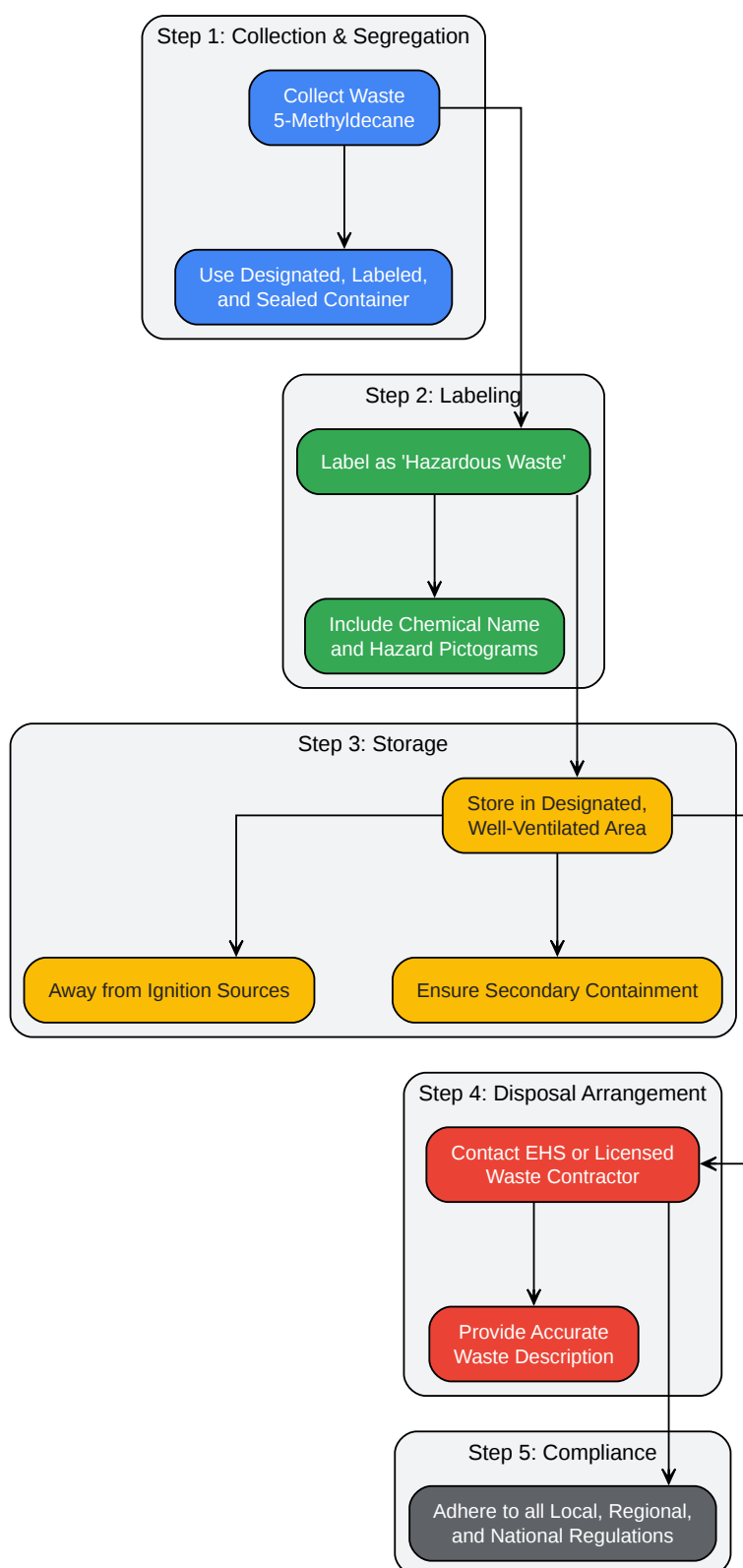
- Collect waste **5-Methyldecane** in a dedicated, properly labeled, and sealed container.
- The container must be compatible with the chemical (e.g., a high-density polyethylene or glass bottle).
- Do not mix **5-Methyldecane** waste with other chemical waste streams unless explicitly permitted by your institution's hazardous waste management plan.
- Labeling:
 - Clearly label the waste container with "Hazardous Waste," "**5-Methyldecane**," and the associated hazard pictograms (flammable liquid, health hazard).
 - Indicate the accumulation start date on the label.
- Storage:
 - Store the sealed waste container in a designated, well-ventilated hazardous waste accumulation area.
 - The storage area should be away from heat, sparks, open flames, and other sources of ignition.^[1]
 - Ensure secondary containment is in place to manage potential leaks.
- Arranging for Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor to arrange for pickup and disposal.
 - Provide the EHS department or contractor with a complete and accurate description of the waste.
- Regulatory Compliance:
 - All disposal activities must comply with local, regional, and national hazardous waste regulations.^[1] Chemical waste generators are responsible for the correct classification and disposal of their waste.^[1]

Emergency Procedures

- In case of skin contact: Immediately wash the affected area with soap and plenty of water.
- In case of eye contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[\[1\]](#)
- If inhaled: Move the person into fresh air. If not breathing, give artificial respiration.[\[1\]](#)
- If swallowed: Do NOT induce vomiting. Immediately call a poison center or doctor.[\[1\]](#)

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **5-Methyldecane**.



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Caption: Workflow for the proper disposal of **5-Methyldecane**.

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References

- 1. fishersci.com [fishersci.com]
- 2. 5-Methyldecane | C₁₁H₂₄ | CID 93071 - PubChem [pubchem.ncbi.nlm.nih.gov]
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